

Fladrafinil vs. Modafinil: Eine vergleichende Studie zur Dopamin-Wiederaufnahmehemmung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fladrafinil*

Cat. No.: *B104434*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute der Arzneimittelentwicklung

Diese vergleichende Anleitung bietet eine detaillierte Analyse der Dopamin-Wiederaufnahmehemmung durch **Fladrafinil** (CRL-40,941) und Modafinil. Der Schwerpunkt liegt auf quantitativen Daten aus In-vitro-Studien, detaillierten Versuchsprotokollen und der Visualisierung der zugrunde liegenden neuropharmakologischen Mechanismen.

Zusammenfassung der quantitativen Daten

Die folgende Tabelle fasst die Bindungsaffinitäten von **Fladrafinil** und Modafinil für den Dopamin-Transporter (DAT) zusammen. Es ist zu beachten, dass die Daten aus unterschiedlichen Studien stammen und die experimentellen Bedingungen variieren können, was einen direkten Vergleich mit Vorsicht zu genießen macht.

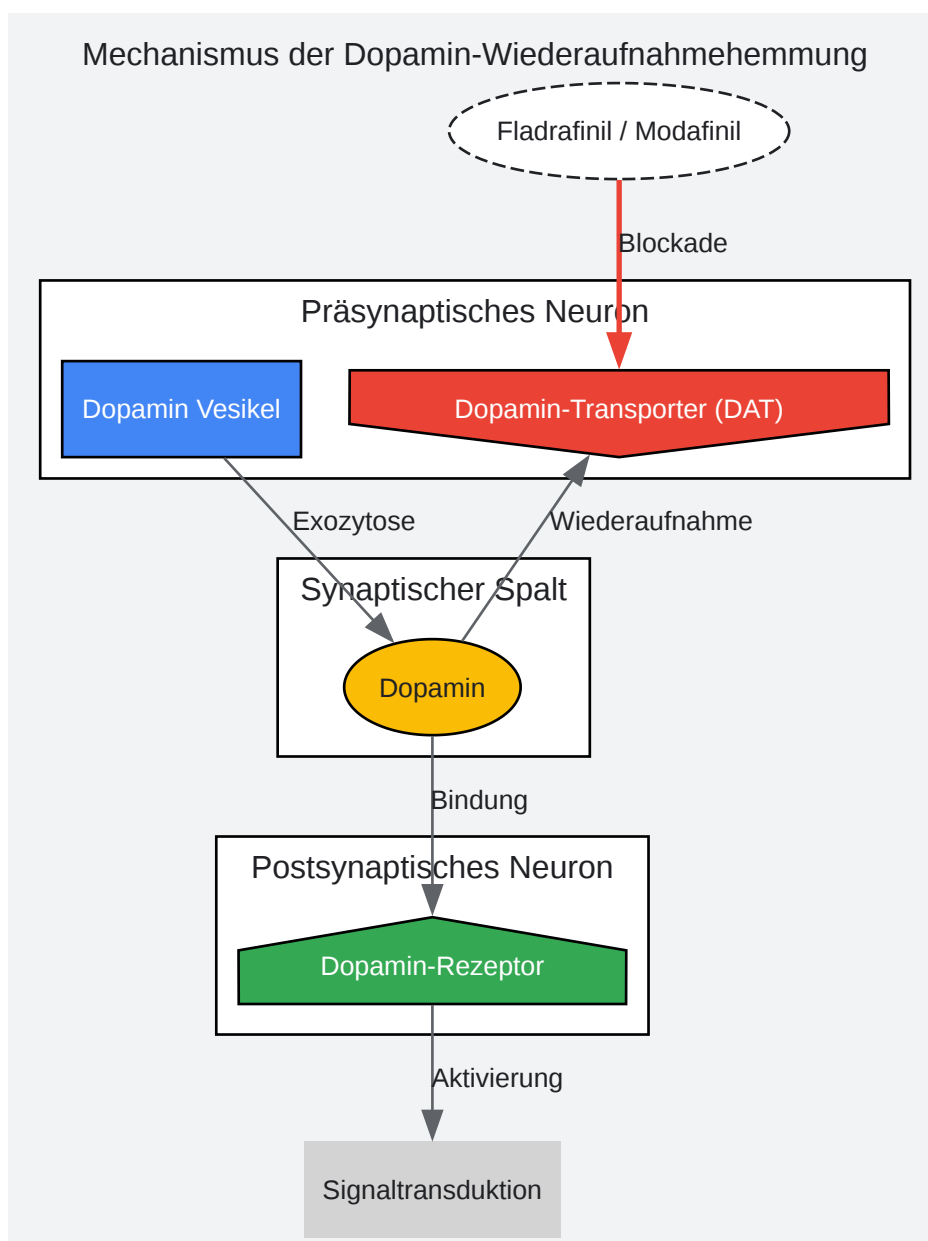
Wirkstoff	Parameter	Wert	Spezies	Anmerkungen
Fladrafinil (CRL-40,941)	K _i (Inhibitionskonstante)	230 nM[1]	Nicht spezifiziert	Bindungsaffinität am Dopamin-Transporter.
Modafinil	K _i (Inhibitionskonstante)	~2.280 nM (2,28 µM)[2]	Menschlich	Bindungsaffinität am menschlichen Dopamin-Transporter (hDAT).
Modafinil	IC ₅₀ (Halbmaximale Hemmkonzentration)	11,11 µM[3]	Ratte	Hemmung der Dopamin-Aufnahme in HEK293-Zellen, die den Ratten-DAT exprimieren.
(R)-Modafinil (Armodafinil)	K _i (Inhibitionskonstante)	~3-fach höhere Affinität als (S)-Modafinil[4]	Menschlich	Enantiomer-spezifische Bindungsaffinität am hDAT.

K_i (Inhibitionskonstante) ist ein Maß für die Bindungsaffinität eines Inhibitors an ein Zielprotein. Ein niedrigerer K_i-Wert weist auf eine höhere Affinität hin. IC₅₀ (halbmaximale Hemmkonzentration) ist die Konzentration eines Inhibitors, die erforderlich ist, um eine biologische Funktion um 50 % zu hemmen.

Mechanismus der Dopamin-Wiederaufnahmehemmung

Sowohl **Fladrafinil** als auch Modafinil wirken als Dopamin-Wiederaufnahmehemmer.[5] Sie binden an den Dopamin-Transporter (DAT), ein Protein auf der präsynaptischen Neuronenmembran, das normalerweise Dopamin aus dem synaptischen Spalt zurück in das Neuron transportiert. Durch die Blockade des DAT erhöhen diese Substanzen die

Konzentration von extrazellulärem Dopamin, was zu einer verstärkten dopaminergen Neurotransmission führt. **Fladrafinil**, ein bis(p-fluor)-ringsubstituiertes Derivat von Adrafinil, wurde strukturell so modifiziert, dass eine potenziell höhere Bindungsaffinität zum DAT im Vergleich zu Modafinil vermutet wird.



[Click to download full resolution via product page](#)

Abbildung 1: Signalweg der Dopamin-Wiederaufnahmehemmung.

Detaillierte experimentelle Protokolle

Die Bestimmung der Bindungsaffinität von Substanzen wie **Fladrafinil** und Modafinil am Dopamin-Transporter erfolgt typischerweise mittels eines kompetitiven Radioliganden-Bindungsassays. Nachfolgend wird ein repräsentatives Protokoll beschrieben.

Zellkultur und Membranpräparation:

- Menschliche embryonale Nierenzellen (HEK293), die stabil den menschlichen Dopamin-Transporter (hDAT) exprimieren, werden in Dulbecco's Modified Eagle Medium (DMEM), supplementiert mit 10 % fötalem Kälberserum und 1 % Penicillin-Streptomycin, bei 37 °C in einer befeuchteten Atmosphäre mit 5 % CO₂ kultiviert.
- Bei Erreichen einer Konfluenz von 80-90 % werden die Zellen geerntet und in einem Puffer (z. B. 50 mM Tris-HCl, pH 7,4) resuspendiert.
- Die Zellen werden durch Homogenisierung aufgeschlossen und die Zellmembranen durch Zentrifugation bei hoher Geschwindigkeit (z. B. 48.000 x g für 20 Minuten bei 4 °C) isoliert. Das resultierende Pellet wird in einem geeigneten Assay-Puffer resuspendiert.

Kompetitiver Radioliganden-Bindungsassay:

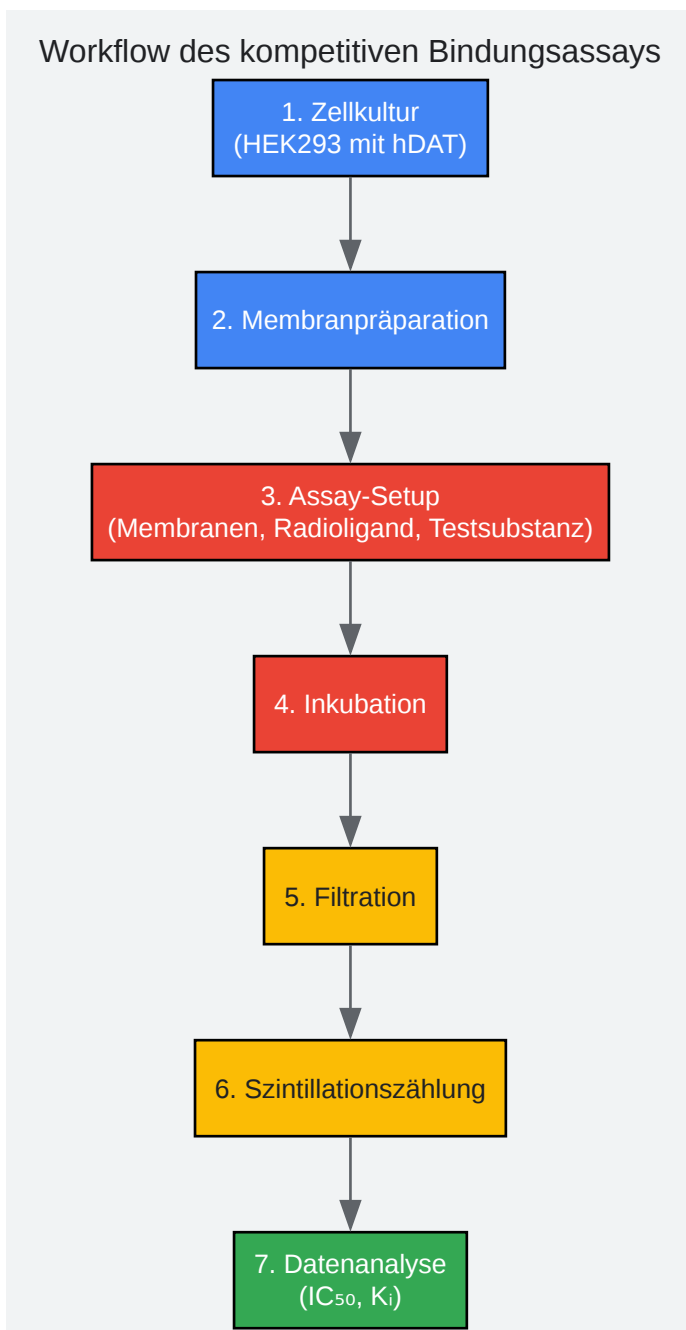
- Der Assay wird in einer 96-Well-Platte durchgeführt.
- Jede Vertiefung enthält:
 - Eine definierte Menge der Membranpräparation.
 - Eine konstante Konzentration eines spezifischen Radioliganden für den DAT, z. B. [³H]WIN 35,428.
 - Ansteigende Konzentrationen der zu testenden Substanz (**Fladrafinil** oder Modafinil) oder eines bekannten DAT-Inhibitors als positive Kontrolle (z. B. GBR-12909).
- Die Platten werden für eine definierte Zeit (z. B. 2 Stunden) bei einer bestimmten Temperatur (z. B. 4 °C) inkubiert, um das Bindungsgleichgewicht zu erreichen.
- Die Reaktion wird durch schnelle Filtration über Glasfaserfilter gestoppt. Die Filter halten die Membranen mit dem gebundenen Radioliganden zurück, während der ungebundene

Radioligand abgewaschen wird.

- Die Radioaktivität auf den Filtern wird mittels eines Flüssigszintillationszählers gemessen.

Datenanalyse:

- Die spezifische Bindung wird berechnet, indem die unspezifische Bindung (gemessen in Gegenwart einer hohen Konzentration eines verdrängenden Liganden) von der Gesamtbindung abgezogen wird.
- Die Daten werden mittels nicht-linearer Regression analysiert, um die IC₅₀-Werte zu bestimmen.
- Die K_i-Werte werden aus den IC₅₀-Werten unter Verwendung der Cheng-Prusoff-Gleichung berechnet: $K_i = IC_{50} / (1 + [L]/K_e)$, wobei [L] die Konzentration des Radioliganden und K_e seine Dissoziationskonstante ist.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ovid.com [ovid.com]
- 2. The Structural Basis of the Activity Cliff in Modafinil-Based Dopamine Transporter Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | The effect of modafinil on the rat dopamine transporter and dopamine receptors D1–D3 paralleling cognitive enhancement in the radial arm maze [frontiersin.org]
- 4. R-MODAFINIL (ARMODAFINIL): A UNIQUE DOPAMINE UPTAKE INHIBITOR AND POTENTIAL MEDICATION FOR PSYCHOSTIMULANT ABUSE - PMC [pmc.ncbi.nlm.nih.gov]
- 5. In Vitro Assays for the Functional Characterization of the Dopamine Transporter (DAT) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Fladrafinil vs. Modafinil: Eine vergleichende Studie zur Dopamin-Wiederaufnahmehemmung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104434#fladrafinil-vs-modafinil-a-comparative-study-on-dopamine-reuptake-inhibition]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com